

A Comprehensive Technical Guide to the Physical Properties of 1,12-Dodecanediol

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Compound of Interest

Compound Name: 1,12-Dodecanediol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,12-Dodecanediol, a long-chain aliphatic diol, serves as a versatile building block in various chemical syntheses, finding applications in the production of polymers such as polyesters and polyurethanes, as well as in the formulation of fragrances and as a potential excipient in drug delivery systems. Its long methylene chain and terminal hydroxyl groups impart a unique combination of hydrophobicity and reactivity, making a thorough understanding of its physical properties crucial for its effective application in research and development. This guide provides an in-depth overview of the core physical properties of **1,12-dodecanediol**, complete with experimental protocols and logical workflows.

Core Physical Properties

The physical characteristics of **1,12-dodecanediol** are summarized in the tables below, providing a ready reference for laboratory and development work.

General and Thermal Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₆ O ₂	[1][2]
Molecular Weight	202.33 g/mol	[1][2]
Appearance	White crystalline solid, flakes, or powder	[2][3]
Melting Point	79 - 84 °C	[1][2][3]
Boiling Point	188 - 190 °C at 12 mmHg	[1][2]
Flash Point	176 °C (closed cup)	[4]

Solubility Profile

Solvent	Solubility	Reference
Water	28.81 mg/L at 25 °C (estimated)	[5]
Ethanol	Soluble	[1][6][7][8]
Warm Ether	Soluble	[1][6][7][8]
Petroleum Ether	Insoluble	[1][6][7]

Experimental Protocols

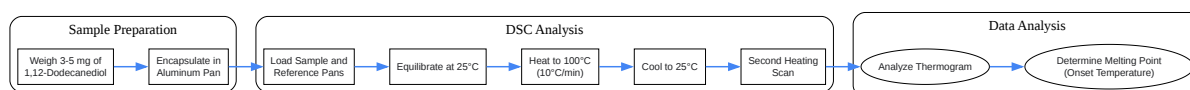
Detailed methodologies for the determination of key physical properties of **1,12-dodecanediol** are provided below. These protocols are based on standard laboratory techniques and can be adapted for specific equipment and research needs.

Melting Point Determination by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a highly sensitive and accurate method for determining the melting point and enthalpy of fusion of a substance.

Methodology:

- Sample Preparation: Accurately weigh 3-5 mg of **1,12-dodecanediol** into a standard aluminum DSC pan. Crimp the pan to encapsulate the sample.
- Instrument Setup: Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- Thermal Program:
 - Equilibrate the cell at a temperature well below the expected melting point (e.g., 25 °C).
 - Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a temperature above the melting point (e.g., 100 °C).[9]
 - Hold the temperature for a few minutes to ensure complete melting.[9]
 - Cool the sample back to the initial temperature at a controlled rate.
 - Perform a second heating scan under the same conditions to obtain the melting profile of the recrystallized sample.[9]
- Data Analysis: The melting point is determined from the onset temperature of the endothermic peak in the thermogram of the second heating scan. The area under the peak corresponds to the heat of fusion.



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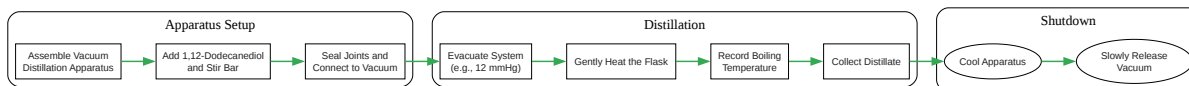
Workflow for Melting Point Determination by DSC.

Boiling Point Determination by Vacuum Distillation

Due to its high boiling point at atmospheric pressure, vacuum distillation is the preferred method for purifying and determining the boiling point of **1,12-dodecanediol**.

Methodology:

- Apparatus Setup:
 - Assemble a standard vacuum distillation apparatus with a round-bottom flask, distillation head, condenser, and receiving flask.
 - Place a magnetic stir bar in the round-bottom flask containing the **1,12-dodecanediol**.
 - Ensure all glass joints are properly sealed with vacuum grease.
 - Connect the apparatus to a vacuum pump via a cold trap.
- Distillation Procedure:
 - Begin stirring and slowly evacuate the system to the desired pressure (e.g., 12 mmHg).
 - Once the pressure is stable, begin to heat the distillation flask gently using a heating mantle.
 - Observe the temperature at which the liquid begins to boil and the condensate forms on the thermometer bulb. This temperature is the boiling point at the recorded pressure.
 - Collect the distilled **1,12-dodecanediol** in the receiving flask.
- Shutdown:
 - Remove the heat source and allow the apparatus to cool to room temperature before slowly releasing the vacuum.



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Workflow for Boiling Point Determination.

Solubility Determination by the Shake-Flask Method

The shake-flask method is a classical and reliable technique for determining the equilibrium solubility of a compound in a given solvent.

Methodology:

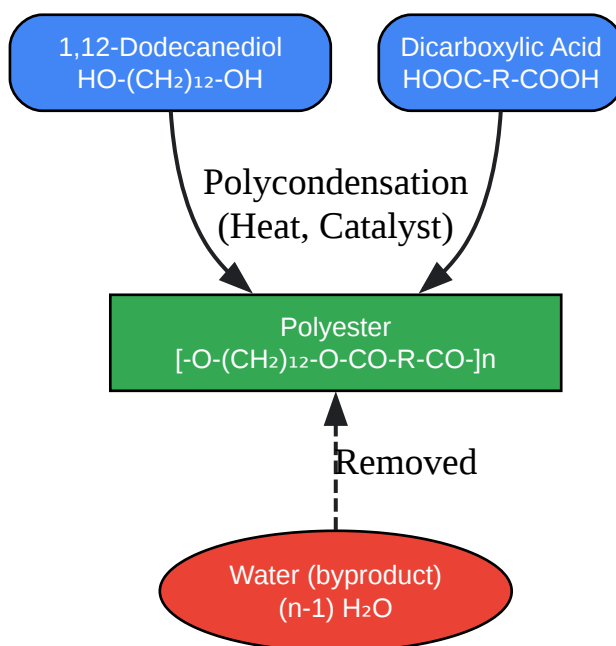
- Preparation: Add an excess amount of **1,12-dodecanediol** to a known volume of the solvent in a sealed vial.
- Equilibration: Place the vial in a shaker bath at a constant temperature (e.g., 25 °C) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- Phase Separation: After equilibration, allow the vial to stand undisturbed to let the excess solid settle.
- Sampling and Filtration: Carefully withdraw an aliquot of the supernatant and immediately filter it through a syringe filter (e.g., 0.45 µm) to remove any undissolved particles.
- Quantification: Analyze the concentration of **1,12-dodecanediol** in the filtered solution using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC), against a calibration curve of known concentrations.
- Data Reporting: Express the solubility in units such as mg/mL or g/100 mL.

Applications in Polymer Synthesis

1,12-Dodecanediol is a key monomer in the synthesis of polyesters and polyurethanes, where its long, flexible chain influences the properties of the resulting polymer.

Polyester Synthesis

1,12-Dodecanediol undergoes polycondensation with a dicarboxylic acid (or its derivative) to form a polyester. This reaction typically requires a catalyst and the removal of a small molecule byproduct, such as water.

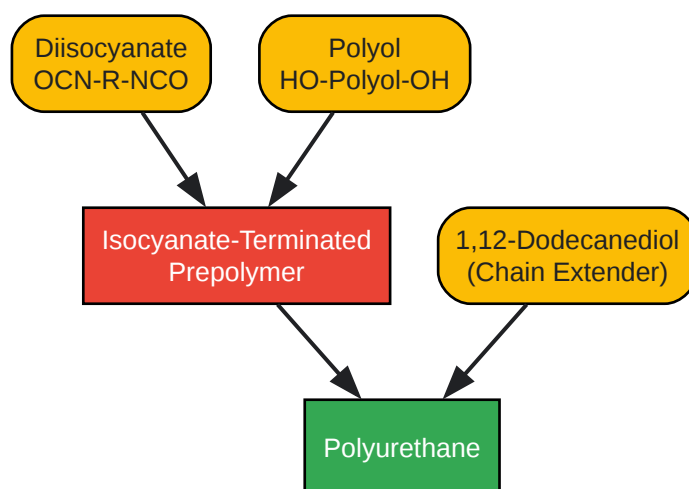


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Synthesis of Polyester from **1,12-Dodecanediol**.

Polyurethane Synthesis

In polyurethane synthesis, **1,12-dodecanediol** acts as a chain extender, reacting with a diisocyanate and a polyol. The reaction proceeds via the addition of the hydroxyl groups to the isocyanate groups.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 1,12-Dodecanediol]. BenchChem, [2025]. [Online PDF]. Available at:

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